

Application Notes and Protocols: Cresol Red Sodium Salt in Cell Culture Media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cresol Red sodium salt

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Introduction

Cresol Red sodium salt is a versatile pH indicator dye commonly used in laboratory settings. Its distinct color change from yellow to reddish-purple within a physiological pH range makes it a valuable tool for monitoring the acidity of cell culture media.^{[1][2][3]} Maintaining a stable pH is critical for optimal cell growth, metabolism, and overall experimental reproducibility. This document provides detailed application notes and protocols for the effective use of **Cresol Red sodium salt** in cell culture.

Properties of Cresol Red Sodium Salt

Cresol Red sodium salt is the sodium salt of Cresol Red, a triarylmethane dye.^[2] The salt form offers enhanced solubility in aqueous solutions, making it ideal for use in cell culture media.^[2]

Property	Value	References
Molecular Formula	C ₂₁ H ₁₇ NaO ₅ S	[2][4]
Molecular Weight	404.41 g/mol	[4]
pH Indicator Range	7.2 - 8.8	[1][2]
Color Change	Yellow (acidic) to Reddish-purple (alkaline)	[1][2]
Solubility	Soluble in water (1 mg/mL)	

Applications in Cell Culture

The primary application of **Cresol Red sodium salt** in cell culture is as a non-invasive, visual indicator of media pH.[2][3] As cells metabolize nutrients, they produce acidic byproducts (e.g., lactic acid), which can lower the pH of the culture medium. A significant drop in pH can negatively impact cell health and proliferation. The color of the Cresol Red-supplemented media provides a continuous and immediate assessment of the culture's pH, allowing researchers to intervene (e.g., by changing the media) before cellular functions are compromised.

Experimental Protocols

Preparation of Cresol Red Stock Solution

This protocol describes the preparation of a 10 mM **Cresol Red sodium salt** stock solution.

Materials:

- **Cresol Red sodium salt** (MW: 404.41 g/mol)
- Distilled water
- Sterile container
- Magnetic stirrer and stir bar
- Sterile filter (0.22 µm)

Procedure:

- Weigh out 4.044 g of **Cresol Red sodium salt**.
- In a suitable container, add the **Cresol Red sodium salt** to 800 mL of distilled water.
- Place the container on a magnetic stirrer and stir until the salt is completely dissolved.
- Once dissolved, add distilled water to bring the final volume to 1 L.
- Sterilize the solution by passing it through a 0.22 µm filter.
- Store the 10 mM stock solution at room temperature.^[5]

Supplementing Cell Culture Media with Cresol Red

This protocol outlines the steps for adding the Cresol Red stock solution to a cell culture medium.

Materials:

- Prepared 10 mM Cresol Red stock solution
- Basal cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile serological pipettes
- Sterile media bottles

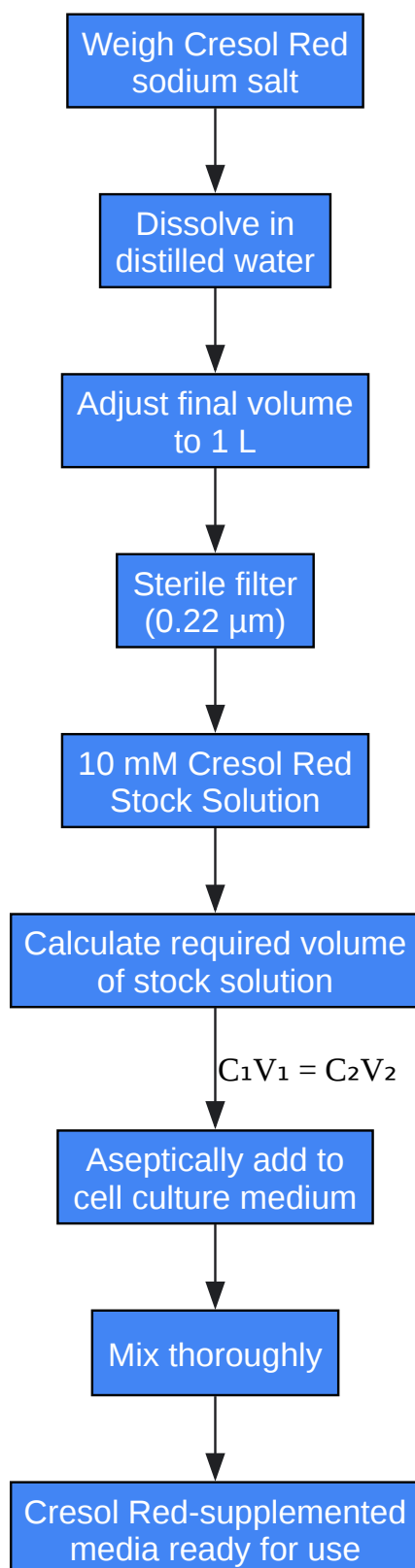
Procedure:

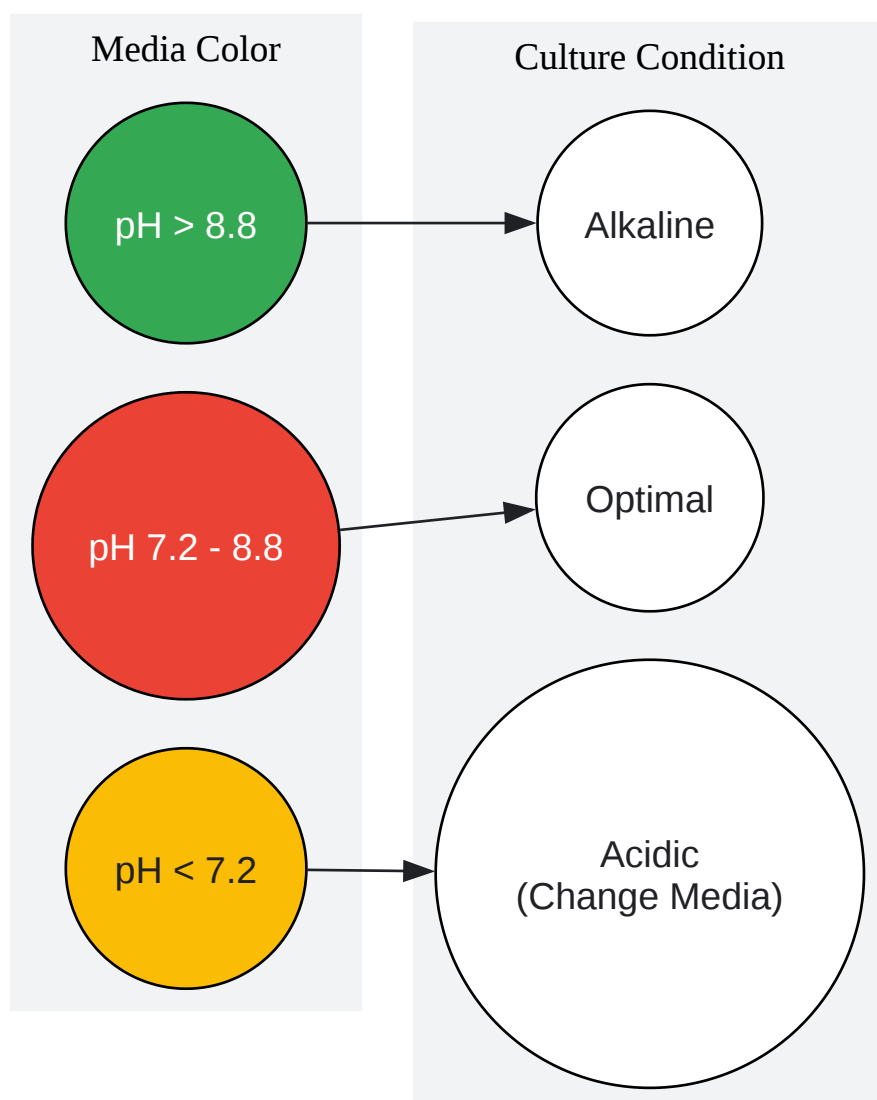
- Determine the desired final concentration of Cresol Red in the cell culture medium. A typical starting concentration is 10 µM.
- Using the formula $C_1V_1 = C_2V_2$, calculate the volume of the 10 mM stock solution needed. For example, to prepare 500 mL of media with a final concentration of 10 µM Cresol Red: $(10 \text{ mM}) * V_1 = (0.01 \text{ mM}) * (500 \text{ mL})$ $V_1 = 0.5 \text{ mL}$

- Aseptically add the calculated volume of the Cresol Red stock solution to the cell culture medium.
- Mix the supplemented medium thoroughly by gentle inversion.
- The Cresol Red-supplemented medium is now ready for use.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing and using Cresol Red-supplemented cell culture media.





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